

Technical Guide: Solubility and Stability of 2-(Hydroxymethyl)-4-propylphenol

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Compound of Interest

Compound Name: 2-(Hydroxymethyl)-4-propylphenol

CAS No.: 29922-45-0

Cat. No.: B2857558

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CAS Number: 29922-45-0 IUPAC Name: **2-(Hydroxymethyl)-4-propylphenol** Common

Aliases: 2-Hydroxy-5-propylbenzyl alcohol; 4-Propylsalicyl alcohol

Executive Summary

2-(Hydroxymethyl)-4-propylphenol is a bifunctional aromatic compound featuring a phenolic hydroxyl group and a benzylic hydroxymethyl group. Structurally, it represents a "resol" intermediate formed during the hydroxymethylation of 4-propylphenol. Its chemical behavior is defined by the competing reactivity of the phenol ring (oxidation prone) and the hydroxymethyl group (condensation prone).

In drug development and material science, this compound serves two primary roles:

- **Impurity/Degradant:** A potential oxidative or condensation impurity in formulations containing propyl-substituted phenols.
- **Model Compound:** Used to study the cleavage and formation of lignin structures and the curing mechanisms of phenol-formaldehyde resins.

This guide details the physicochemical boundaries of the molecule, providing researchers with actionable protocols for solubilization, stabilization, and analysis.

Physicochemical Profile

The dual functionality of the molecule dictates its solubility and pKa profile. The propyl chain adds lipophilicity, while the hydroxymethyl group introduces a hydrogen-bonding donor/acceptor site, slightly increasing water solubility compared to the parent 4-propylphenol.

Table 1: Key Chemical Properties

Property	Value (Experimental/Predicted)	Context
Molecular Formula	C ₁₀ H ₁₄ O ₂	-
Molecular Weight	166.22 g/mol	-
Physical State	Viscous Oil or Low-Melting Solid	Tendency to supercool; crystallizes slowly.[1][2]
LogP (Octanol/Water)	1.9 – 2.2 (Predicted)	Moderately lipophilic; crosses biological membranes.
pKa (Phenolic OH)	~9.9 – 10.2	Weakly acidic; forms phenolate anion at pH > 11.
pKa (Benzylic OH)	>15	Non-acidic under physiological conditions.
Boiling Point	~280°C (Decomposes)	Thermal instability precludes standard distillation.

Solubility Profile

Solvent Compatibility

The solubility of **2-(Hydroxymethyl)-4-propylphenol** is governed by "like dissolves like," but specific interactions with the hydroxymethyl group allow for solubility in polar aprotic solvents.

- **Water:** Sparingly Soluble (< 5 mg/mL). The propyl tail disrupts the hydrogen bonding network of water. Solubility can be enhanced significantly by adjusting pH to >11 (forming the phenolate salt), though this accelerates oxidation.
- **Alcohols (Ethanol, Methanol):** Freely Soluble (> 100 mg/mL). Ideal for preparing stock solutions.
- **DMSO / DMF:** Freely Soluble (> 100 mg/mL). Preferred solvents for biological assays or stability studies due to low volatility.
- **Chlorinated Solvents (DCM, Chloroform):** Soluble. Useful for extraction from aqueous media.

Solubilization Protocol for Stock Preparation

Objective: Prepare a stable 10 mM stock solution.

- **Weighing:** Weigh 1.66 mg of substance into a glass vial.
- **Primary Solvent:** Add 1.0 mL of DMSO (anhydrous). Vortex for 30 seconds.
- **Verification:** Inspect for visual clarity. If particles persist, sonicate at 25°C for 2 minutes.
- **Dilution:** Dilute into aqueous buffers (PBS) immediately prior to use. Maintain < 1% DMSO final concentration to prevent precipitation.

Stability and Degradation Mechanisms

The stability of **2-(Hydroxymethyl)-4-propylphenol** is compromised by two primary pathways: Oxidative Coupling and Acid-Catalyzed Condensation.

A. Oxidative Degradation (Quinone Methide Formation)

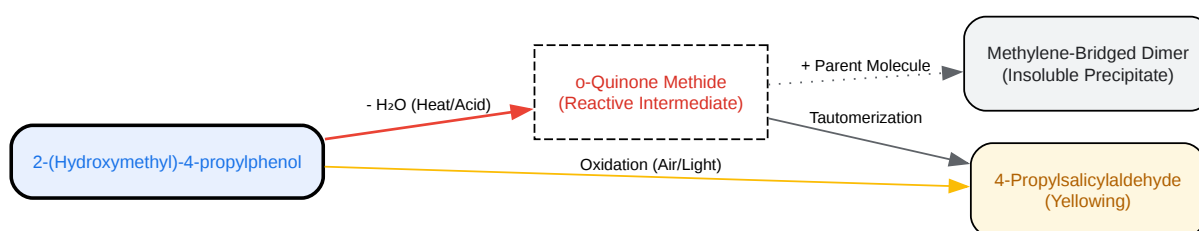
Like all alkylphenols, the aromatic ring is susceptible to oxidation, particularly at high pH or in the presence of light. The ortho-hydroxymethyl group can dehydrate to form a reactive ortho-quinone methide (o-QM) intermediate, which rapidly reacts with nucleophiles (water, other phenols).

B. Self-Condensation (Resol Polymerization)

Under acidic conditions or thermal stress, the benzylic hydroxyl group becomes a leaving group (as water). The resulting carbocation attacks the electron-rich position (ortho/para) of another molecule, forming a methylene bridge (dimerization). This is the fundamental mechanism of phenolic resin curing.

Visualization: Degradation Pathways

The following diagram illustrates the competing degradation pathways researchers must mitigate.



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Figure 1: Primary degradation pathways including dehydration to quinone methide and subsequent dimerization or oxidation.

Analytical Methodologies

To accurately quantify purity and monitor stability, specific chromatographic conditions are required to separate the parent from its dimers and oxidized forms.

High-Performance Liquid Chromatography (HPLC)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 μ m, 4.6 x 100 mm).
- Mobile Phase A: Water + 0.1% Formic Acid (suppresses ionization, improves peak shape).
- Mobile Phase B: Acetonitrile (ACN).
- Gradient: 5% B to 95% B over 10 minutes.

- Flow Rate: 1.0 mL/min.
- Detection: UV at 280 nm (characteristic phenol absorption).
- Retention Time: Expect elution around 5-7 minutes (moderate hydrophobicity).

Gas Chromatography (GC-MS)

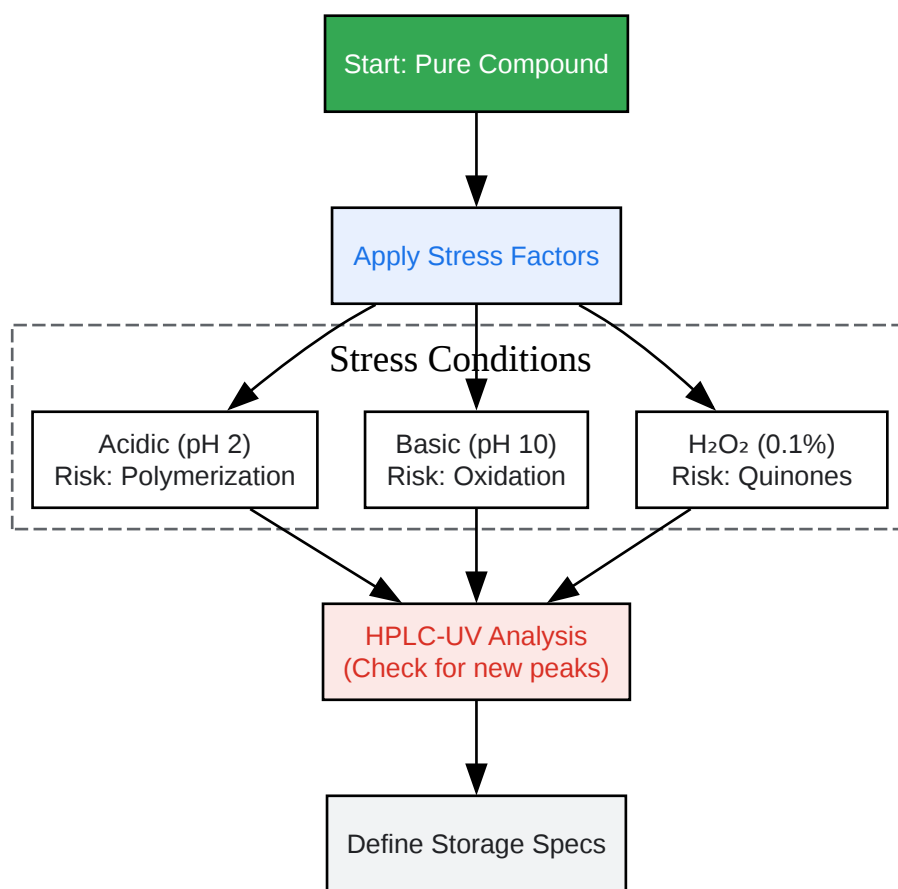
- Note: Direct injection is risky due to thermal instability (self-condensation in the injector port).
- Derivatization: Mandatory. Use BSTFA + 1% TMCS to silylate both hydroxyl groups.
 - Protocol: Mix 100 μ L sample + 100 μ L BSTFA. Heat at 60°C for 30 mins.
- Result: The di-TMS derivative will be thermally stable and volatile.

Handling and Storage Protocols

Storage Stability:

- Temperature: Store at -20°C. Room temperature storage leads to gradual yellowing (oxidation) and viscosity increase (oligomerization).
- Atmosphere: Store under Argon or Nitrogen to prevent autoxidation.
- Container: Amber glass vials (protect from UV light).

Stability Testing Workflow: For researchers validating this compound in a formulation, follow this stress-testing logic:



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Figure 2: Recommended forced degradation workflow to establish stability limits.

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- Analytical Methodologies

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Sources

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